

Application Notes: Preparation of N-Methyl Palbociclib Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: *N-Methyl Palbociclib*

Cat. No.: B3145309

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Introduction

N-Methyl Palbociclib is an impurity of Palbociclib, a potent and selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4 and CDK6).[1][2] Palbociclib itself is a key therapeutic agent in the treatment of certain types of breast cancer.[3][4] By inhibiting CDK4/6, Palbociclib prevents the phosphorylation of the retinoblastoma (Rb) protein, thereby blocking cell cycle progression from G1 to S phase and inhibiting cancer cell proliferation.[5][6] Given that **N-Methyl Palbociclib** is a related impurity, understanding its biological activity is crucial for researchers in drug development and cancer biology. This document provides a detailed protocol for the preparation of **N-Methyl Palbociclib** stock solutions for use in cell culture experiments.

Physicochemical Data

A summary of the key physicochemical properties of **N-Methyl Palbociclib** is presented in the table below. This information is essential for accurate preparation of stock solutions.

Property	Value	Source
Molecular Weight	461.56 g/mol	[2][7]
Molecular Formula	C ₂₅ H ₃₁ N ₇ O ₂	[1][8]
CAS Number	571189-51-0	[1][2][7][8]
Appearance	Solid	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Based on the high solubility of the parent compound, Palbociclib, in DMSO.[9][10][11][12][13]

Experimental Protocols

The following protocols provide a step-by-step guide for the preparation of **N-Methyl Palbociclib** stock and working solutions for in vitro cell culture applications. All procedures should be performed in a sterile environment, such as a laminar flow hood, to prevent contamination.

A. Preparation of a 10 mM **N-Methyl Palbociclib** Stock Solution in DMSO

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 461.56 \text{ g/mol} = 4.62 \text{ mg}$
- Weigh the compound: Carefully weigh out the calculated amount of **N-Methyl Palbociclib** powder using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of high-purity, sterile-filtered DMSO to the **N-Methyl Palbociclib** powder. For the example above, this would be 1 mL.

- Ensure complete dissolution: Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming at 37°C may be required to facilitate dissolution, similar to the protocol for Palbociclib.^{[10][11]}
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

B. Preparation of Working Solutions

- Determine the final concentration: The optimal working concentration of **N-Methyl Palbociclib** will vary depending on the cell line and experimental design. For the parent compound Palbociclib, typical working concentrations range from 0.01 µM to 10 µM.^{[9][14]}
- Dilution: Dilute the 10 mM stock solution in sterile cell culture medium to achieve the desired final concentration. It is recommended to perform serial dilutions for lower concentration ranges to ensure accuracy.
 - Example for preparing 1 mL of a 10 µM working solution:
 - (Initial Concentration) x (Initial Volume) = (Final Concentration) x (Final Volume)
 - (10,000 µM) x (Initial Volume) = (10 µM) x (1000 µL)
 - Initial Volume = (10 µM x 1000 µL) / 10,000 µM = 1 µL
 - Therefore, add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.

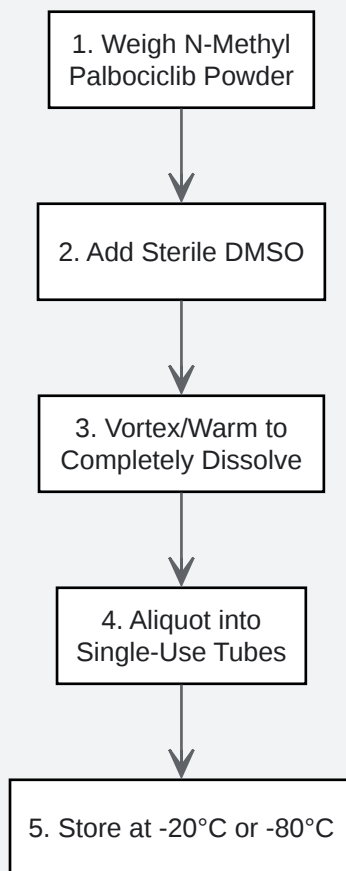
Storage and Stability

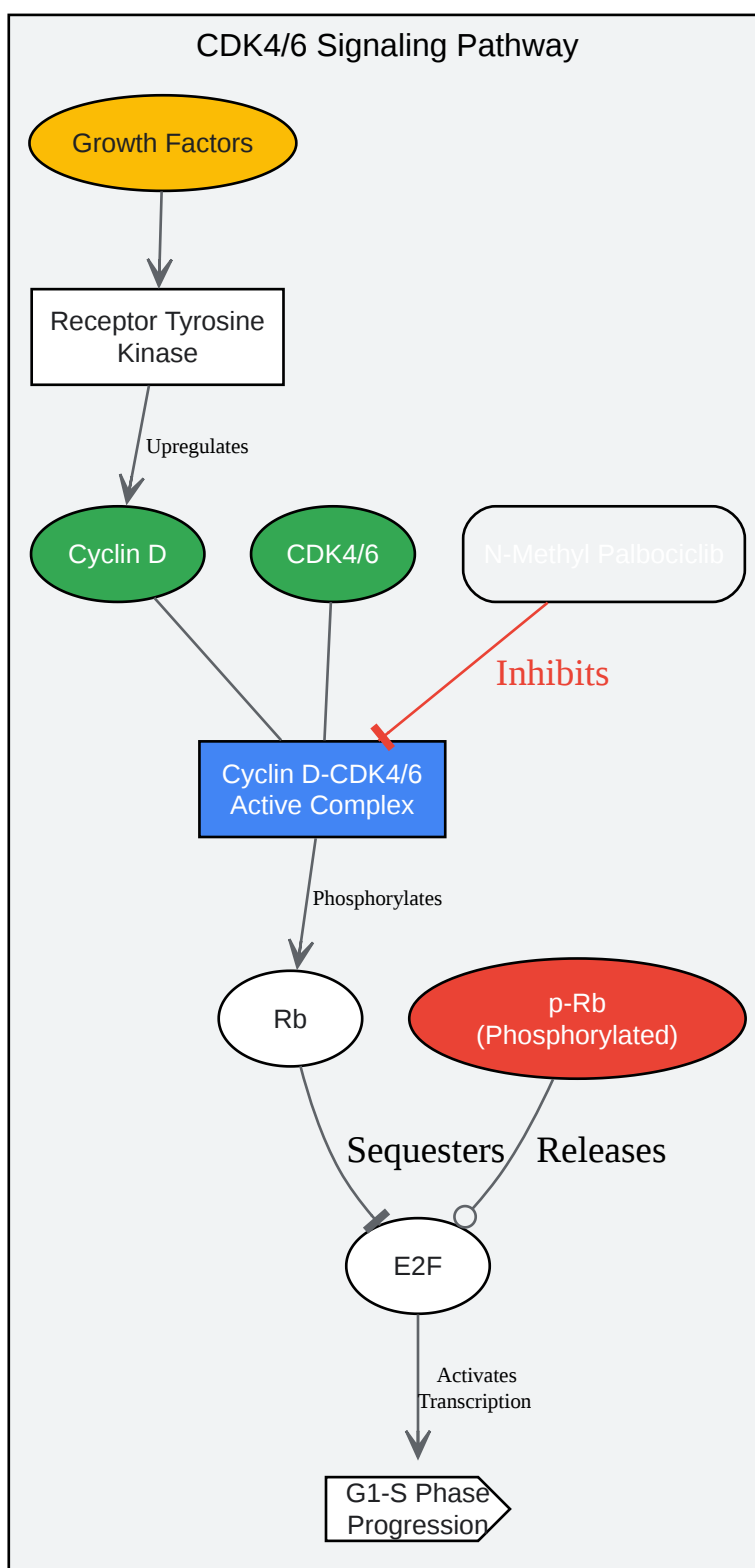
Proper storage is critical to maintain the activity of **N-Methyl Palbociclib**.

Form	Storage Temperature	Stability	Recommendations
Lyophilized Powder	-20°C, desiccated	Up to 24 months	Store protected from light.
DMSO Stock Solution	-20°C or -80°C	Up to 1 month at -20°C, up to 1 year at -80°C	Aliquot to avoid multiple freeze-thaw cycles. [10] [14]

Visualizations

Stock Solution Preparation Workflow





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